

Application Notes: Industrial Leak Detection Using Krypton-85

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Krypton-85*
Cat. No.: *B077114*

[Get Quote](#)

Introduction

Krypton-85 (Kr-85) is a radioactive isotope utilized as a highly sensitive tracer gas for leak detection in hermetically sealed components.[\[1\]](#) This method is particularly advantageous for testing high-reliability devices in industries such as aerospace, military, and medical, where even minute leaks can lead to critical failures.[\[2\]](#)[\[3\]](#) The technique offers several benefits over traditional methods like helium leak testing, including faster test times, lower overall costs, and the ability to detect extremely small leaks.[\[2\]](#)[\[4\]](#)

The principle behind **Krypton-85** leak detection involves pressurizing the component under test with a mixture of air and a small concentration of Kr-85.[\[5\]](#) If a leak is present, the radioactive gas will penetrate the component's cavity.[\[3\]](#) Subsequent detection of the gamma radiation emitted from the trapped Kr-85 allows for the precise quantification of the leak rate.[\[4\]](#)[\[6\]](#)

Key Advantages of Krypton-85 Leak Detection:

- High Sensitivity: Capable of detecting leak rates lower than 1×10^{-12} atm cc/sec.[\[2\]](#)[\[5\]](#)
- Rapid Testing: The process is significantly faster than many other leak detection methods.[\[2\]](#)
- Cost-Effective: Offers a lower overall testing cost compared to some alternative techniques.[\[2\]](#)

- Minimal Absorption: **Krypton-85** shows minimal absorption to glass and other materials, which can be an issue with helium-based testing.[4]
- Ambient Condition Testing: The detection process is performed at ambient conditions, avoiding the need for vacuum exposure of the test components.[4][6]
- Gross and Fine Leak Detection: The method is suitable for detecting both fine and gross leaks.[2][3]

Physical and Radiological Properties of Krypton-85

| Property | Value | Reference |
|-----------------------|-------------------------|-----------|
| Half-Life | 10.76 years | [4][6] |
| Primary Emissions | Beta Particles (~99.5%) | [6] |
| Gamma Photons (~0.5%) | [6] | |
| Beta Particle Energy | 0.69 MeV | [2] |
| Gamma Photon Energy | 0.51 MeV | [2][6] |

Typical Applications

The **Krypton-85** leak testing method is widely employed for ensuring the hermeticity of various components, including:

- Military hybrids and components[2][3]
- Commercial sensors[2][3]
- Medical implants[2][3]
- Silicon-based MEMS packaging[2]
- Aerospace components[5]

Experimental Protocols

Protocol 1: Fine Leak Detection using Krypton-85

This protocol outlines the procedure for detecting fine leaks in hermetically sealed devices.

1. Objective: To quantify fine leak rates in high-reliability electronic and medical components.

2. Materials:

- **Krypton-85/air** gas mixture
- Pressurization chamber (Radiflo® or equivalent)
- Vacuum pump
- Scintillation crystal detector
- Geiger-Müller counter (for monitoring)
- Test components

3. Methodology:

4. Data Analysis: The leak rate (Q) is calculated using the Radiflo® equation:

$$Q = R / (S * K * P * T * t)[6]$$

Where:

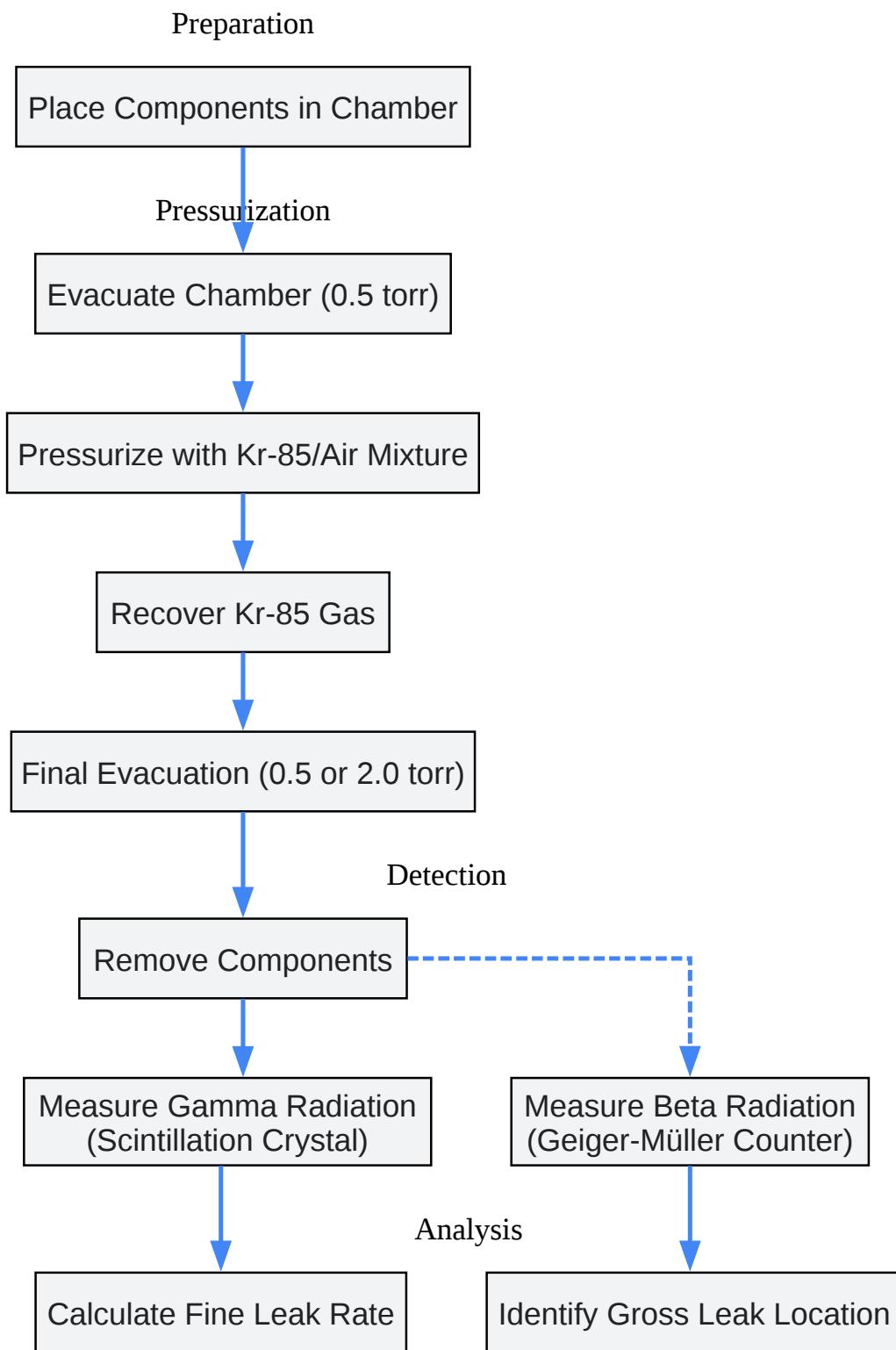
- Q = Reject leak rate (atm cc/sec Kr)
- R = Detector reject level (cpm)
- S = Specific activity of the Kr-85 gas (μ Ci/atm cc)
- K = Counting efficiency of the detector (cpm/ μ Ci)
- P = Pressure factor $((P_e^2 - P_i^2) / P_e^2)$ where P_e is the external bomb pressure and P_i is the internal pressure.
- T = Bomb time (hours)
- t = Conversion factor (3600 sec/hr)

Protocol 2: Gross Leak Detection using Krypton-85

This protocol is designed to identify components with larger, or "gross," leaks.

1. Objective: To quickly identify components with significant hermeticity failures.
2. Materials: Same as for fine leak detection.
3. Methodology:

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: **Krypton-85** Leak Detection Workflow.

Safety Protocols for Handling Krypton-85

Krypton-85 is a radioactive material and must be handled with appropriate safety precautions to minimize radiation exposure.

Regulatory Compliance:

All handling of **Krypton-85** must be in accordance with local and national regulations governing the use of radioactive materials.

Personal Protective Equipment (PPE):

The following PPE should be worn when handling **Krypton-85** sources:

- Safety glasses with side shields
- Lab coat
- Disposable gloves

Shielding:

- **Krypton-85** primarily emits beta particles, which can be shielded by a few millimeters of plastic or glass.[\[7\]](#)
- The low-level gamma radiation may require lead shielding for larger sources to maintain exposure As Low As Reasonably Achievable (ALARA).[\[7\]](#)

Monitoring:

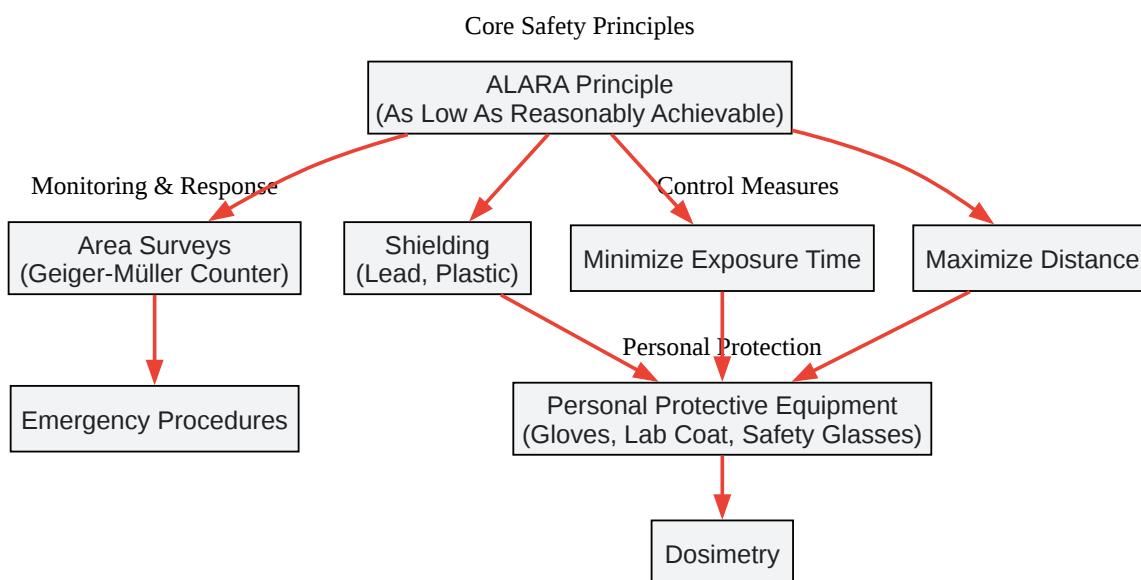
- A survey meter, such as a Geiger-Müller counter, should be readily available and used to monitor the work area for any contamination.
- Personnel handling **Krypton-85** should wear appropriate dosimetry badges to monitor their radiation exposure.

Emergency Procedures:

In the event of a suspected leak or spill of **Krypton-85**:

- Evacuate the immediate area.
- Notify the designated Radiation Safety Officer.
- Ventilate the area to disperse the gas, as **Krypton-85** is a noble gas and will dissipate in the air.^[8]
- Do not re-enter the area until it has been cleared by the Radiation Safety Officer.

Logical Relationship of Safety Measures



[Click to download full resolution via product page](#)

Caption: Hierarchy of Radiation Safety Controls.

References

- 1. srs.gov [srs.gov]
- 2. Krypton-85 Leak Testing | Oneida Research Services [orslabs.com]
- 3. kalite.com [kalite.com]
- 4. orslabs.com [orslabs.com]
- 5. micross.com [micross.com]
- 6. orslabs.com [orslabs.com]
- 7. case.edu [case.edu]
- 8. images.thdstatic.com [images.thdstatic.com]
- To cite this document: BenchChem. [Application Notes: Industrial Leak Detection Using Krypton-85]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077114#industrial-leak-detection-methods-using-krypton-85\]](https://www.benchchem.com/product/b077114#industrial-leak-detection-methods-using-krypton-85)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com